

2-Nitrobenzyl Alcohol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Nitrobenzyl alcohol

Cat. No.: B147356

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This in-depth technical guide provides critical safety and handling information for **2-Nitrobenzyl alcohol** (CAS No. 612-25-9), a versatile reagent utilized in various chemical syntheses, including as an intermediate in the production of Tramadol Hydrochloride.^[1] Adherence to the precautions outlined in this document is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-Nitrobenzyl alcohol** is fundamental to its safe handling. This compound is a white to light yellow crystalline powder.^[2] ^[3] Key quantitative data are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₃	[4]
Molecular Weight	153.14 g/mol	[4][5]
Melting Point	69-72 °C	[1][2][5]
Boiling Point	270 °C	[1][2][5]
Flash Point	131.1 °C	[2]
Density	1.33 g/cm ³	[1]
Water Solubility	5000 mg/L at 20 °C	[2][3]
Vapor Pressure	0.0000858 mmHg	[4]

Hazard Identification and Classification

2-Nitrobenzyl alcohol is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)

Source: Aggregated GHS information from multiple suppliers.[4][6]

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.[4][7]
H312	Harmful in contact with skin.[4][7]	
H315	Causes skin irritation.[4][8]	
H319	Causes serious eye irritation.[4][8]	
H332	Harmful if inhaled.[4][7]	
H335	May cause respiratory irritation.[4][8]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[8][9]
P264	Wash skin thoroughly after handling.[9]	
P270	Do not eat, drink or smoke when using this product.[9]	
P271	Use only outdoors or in a well-ventilated area.[9]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[10]	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[9]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[10]	
P304+P340	IF INHALED: Remove person to fresh air and keep	

	comfortable for breathing.[8] [10]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][10]
P312	Call a POISON CENTER or doctor if you feel unwell.[10]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[10]
P405	Store locked up.[8]
P501	Dispose of contents/container to an approved waste disposal plant.[10]

Experimental Protocols for Hazard Assessment

The hazard classifications for **2-Nitrobenzyl alcohol** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines are internationally recognized for assessing the potential effects of chemicals on human health and the environment.[4]

Skin Irritation Testing (based on OECD Guideline 439)

This in vitro test method is designed to identify chemicals that have the potential to cause skin irritation.[11]

Methodology:

- Test System: A reconstructed human epidermis (RhE) model, which is a three-dimensional tissue construct that mimics the human epidermis, is used.[12]
- Procedure:

- A defined amount of the test substance (**2-Nitrobenzyl alcohol**) is applied topically to the surface of the RhE tissue.
- The exposure period is typically 42 minutes.[13]
- Following exposure, the tissue is thoroughly rinsed to remove the test substance.
- The tissue is then incubated for a post-exposure period of 42 hours to allow for the development of cytotoxic effects.[13]
- Endpoint Measurement: Cell viability is determined using a colorimetric assay, most commonly the MTT assay. The amount of formazan produced is proportional to the number of viable cells.
- Classification: A chemical is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to $\leq 50\%$ of the negative control.[11]

Eye Irritation Testing (based on OECD Guideline 405)

This in vivo test is used to assess the potential of a substance to cause eye irritation or corrosion.[5]

Methodology:

- Test System: The albino rabbit is the preferred animal model for this test.[5]
- Procedure:
 - A single dose of the test substance (typically 0.1 mL for liquids or 100 mg for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.[5]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[5]
- Endpoint Measurement: Ocular lesions of the cornea, iris, and conjunctiva are scored according to a standardized system (Draize scale). The reversibility of the observed effects is also assessed over a period of up to 21 days.[3]

- Classification: The severity, persistence, and reversibility of the ocular responses determine the classification of the substance.

Acute Oral Toxicity Testing (based on OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance.

Methodology:

- Test System: Typically, rodents (rats or mice) are used.
- Procedure:
 - The test substance is administered orally by gavage in a stepwise procedure using a limited number of animals at each step.
 - The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The choice of the starting dose is based on available information about the substance's toxicity.
 - Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint Measurement: The number of animals that die within the observation period is recorded. The test is designed to estimate the LD50 (the dose that is lethal to 50% of the test population).
- Classification: The substance is classified into one of five toxicity categories based on the LD50 value.

Safety and Handling Precautions

Based on the identified hazards, the following safety and handling precautions must be strictly followed when working with **2-Nitrobenzyl alcohol**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[8][10]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[5][6]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[5][6][8] Dispose of contaminated gloves properly after use.[8]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator for dusts and organic vapors should be used.[5][8]

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[7]
- Avoid formation of dust and aerosols.[8]
- Keep container tightly closed in a dry and well-ventilated place.[8][10]
- Store in a cool, dark place.[7][14] **2-Nitrobenzyl alcohol** is light-sensitive.[2][3]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[8]

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[6][10]
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[6][10]
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[6][8][10]

- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.[6][8]

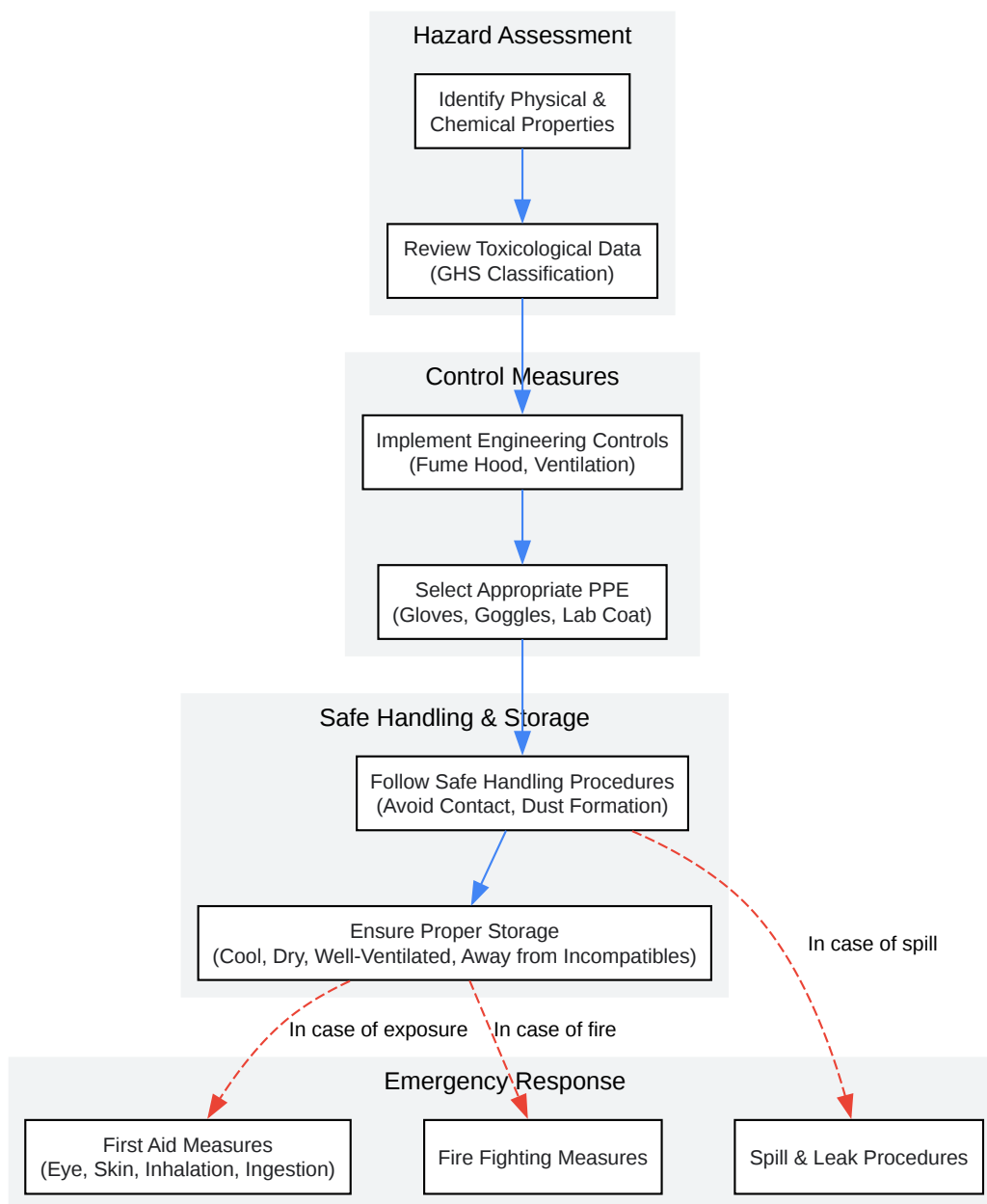
Reactivity and Stability

- Chemical Stability: Stable under recommended storage conditions.[8]
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, and acid anhydrides. [8]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides (NOx).[8]
- Photochemical Reactions: Irradiation of **2-nitrobenzyl alcohol** can lead to the formation of 2-nitroso benzaldehyde.

Visualized Workflows

The following diagrams illustrate key logical relationships and experimental workflows relevant to the safe handling and assessment of **2-Nitrobenzyl alcohol**.

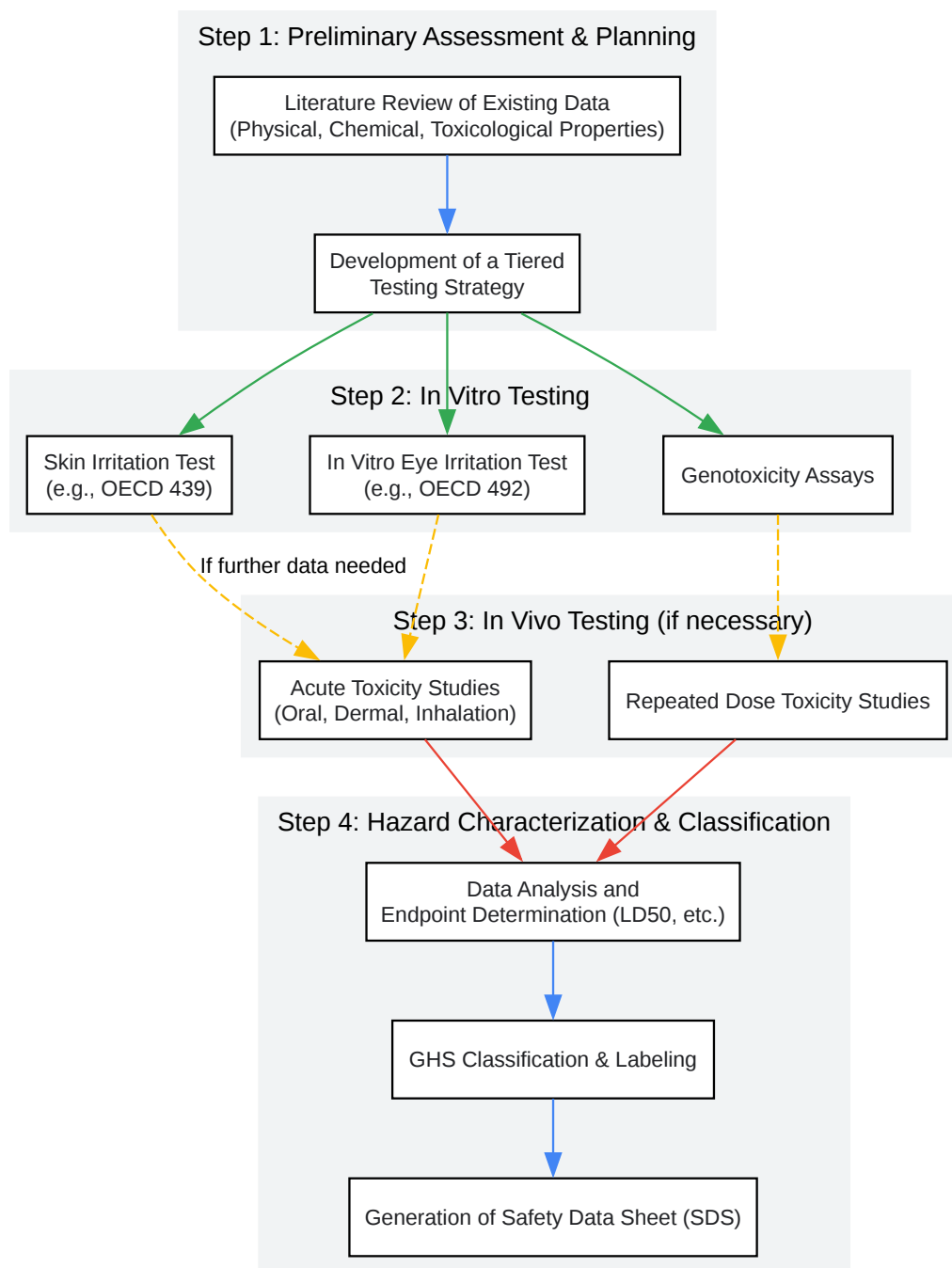
Figure 1: Safety and Handling Workflow for 2-Nitrobenzyl Alcohol



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Caption: Logical flow of safety precautions for **2-Nitrobenzyl alcohol**.

Figure 2: General Experimental Workflow for Chemical Hazard Assessment



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Caption: A generalized workflow for chemical hazard assessment.

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